

Proper Disposal of 3,5-Dibromo-1-benzofuran: A Safety and Operational Guide

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Compound of Interest

Compound Name: 3,5-Dibromo-1-benzofuran

Cat. No.: B1304820

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The proper disposal of chemical waste is paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive procedure for the safe disposal of **3,5-Dibromo-1-benzofuran** (CAS No. 99660-97-6), a halogenated organic compound. In the absence of a specific Safety Data Sheet (SDS), this compound must be handled as hazardous waste, adhering to stringent disposal protocols. The following procedures are based on established guidelines for the disposal of hazardous and brominated chemical waste.^{[1][2][3]}

Chemical and Physical Properties

A summary of the available quantitative data for **3,5-Dibromo-1-benzofuran** is presented below. This information is crucial for the correct handling and storage of the waste.

Property	Value
CAS Number	99660-97-6[4]
Chemical Formula	C ₈ H ₄ Br ₂ O[4]
Molecular Weight	Not specified
Appearance	Solid (presumed)
Melting Point	Not specified
Boiling Point	Not specified

Experimental Protocol: Step-by-Step Disposal Procedure

The disposal of **3,5-Dibromo-1-benzofuran** must be conducted in accordance with local, state, and federal regulations. The primary method of disposal is through a licensed hazardous material disposal company.[5]

1. Personal Protective Equipment (PPE): Before handling the chemical waste, ensure appropriate PPE is worn, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles. All handling of the waste should be performed inside a certified chemical fume hood.
2. Waste Identification and Segregation:
 - Identify: Clearly identify the waste as "**3,5-Dibromo-1-benzofuran**". Do not mix it with other chemical waste unless compatibility has been confirmed.[1]
 - Segregate: As a brominated organic compound, it should be segregated as halogenated organic waste. Keep it separate from incompatible materials such as strong oxidizing agents, bases, and metals.
3. Waste Collection and Containerization:
 - Container: Use a designated, leak-proof, and chemically compatible container for collecting the waste. The container should have a secure, screw-on cap.[6][7]

- Labeling: Affix a "Hazardous Waste" label to the container as soon as the first waste is added.^[7] The label must include:
 - The full chemical name: "**3,5-Dibromo-1-benzofuran**" (no abbreviations or formulas).^[1]
 - The approximate quantity of the waste.
 - The date of waste generation.
 - The laboratory or room number of origin.
 - The name and contact information of the principal investigator.^[1]

4. Waste Storage:

- Location: Store the sealed waste container in a designated, well-ventilated, and cool hazardous waste accumulation area.^[6]
- Secondary Containment: Place the primary waste container in a secondary container, such as a chemically resistant tray or bin, to contain any potential leaks.^[6] The secondary container should be able to hold 110% of the volume of the primary container.^[6]
- Closure: Keep the waste container securely closed at all times, except when adding waste.^{[6][7]}

5. Arranging for Disposal:

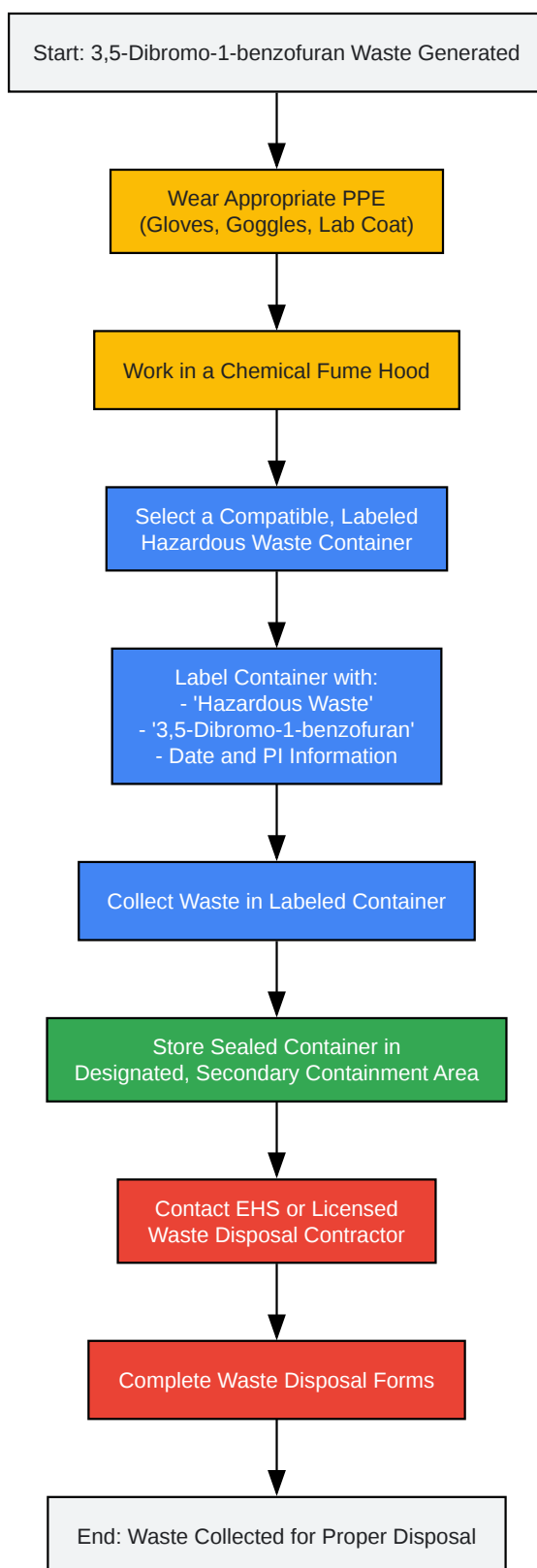
- Contact: Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.^[1]
- Documentation: Complete any required waste disposal forms, providing accurate and complete information about the waste stream.^[1]
- Do Not Dispose in Regular Trash or Drains: Under no circumstances should **3,5-Dibromo-1-benzofuran** be disposed of in the regular trash or poured down the drain.^[1]

6. Empty Container Disposal:

- Empty containers that previously held **3,5-Dibromo-1-benzofuran** must be triple-rinsed with a suitable solvent.^[7]
- The rinsate must be collected and disposed of as hazardous waste.^[7]
- After triple-rinsing, the container can be disposed of in the regular trash after defacing the original label.^[8]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **3,5-Dibromo-1-benzofuran**.



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Caption: Workflow for the proper disposal of **3,5-Dibromo-1-benzofuran**.

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